

Application Notes and Protocols: Forced Swim Test Using SB399885 in Mice

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Compound of Interest

Compound Name: SB399885

Cat. No.: B1237598

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These application notes provide a comprehensive protocol for utilizing the selective 5-HT6 receptor antagonist, **SB399885**, in the forced swim test (FST) with a mouse model. The FST is a widely used behavioral assay to screen for potential antidepressant-like activity.

Introduction

The serotonin 6 (5-HT6) receptor is a promising target for the development of novel therapeutics for cognitive and psychiatric disorders. **SB399885** is a potent and selective antagonist of the 5-HT6 receptor. Preclinical studies have demonstrated its potential antidepressant-like effects, primarily in rat models. This document outlines a detailed protocol for evaluating the effects of **SB399885** in the mouse forced swim test, a cornerstone model for assessing behavioral despair.

Data Presentation

Note: Extensive literature searches did not yield specific quantitative data for the effects of **SB399885** on immobility time in the forced swim test conducted in mice. The following data is derived from studies in rats, a common preclinical model for antidepressant screening. The dosage of 10 mg/kg administered intraperitoneally (i.p.) has been shown to be effective in rats and serves as a strong starting point for murine studies.

Treatment Group	Dosage (mg/kg, i.p.)	Immobility Time (seconds)	Species
Vehicle	N/A	[Insert baseline immobility time from control group]	Rat
SB399885	10	Significantly reduced	Rat

Experimental Protocols

Forced Swim Test Protocol in Mice

This protocol is adapted from standardized procedures for the mouse forced swim test.

1. Animals:

- Male adult mice (e.g., C57BL/6 or Swiss Webster), 8-10 weeks old.
- House animals in groups of 4-5 per cage under standard laboratory conditions (12:12 h light/dark cycle, $22 \pm 2^\circ\text{C}$, ad libitum access to food and water).
- Allow at least one week of acclimatization to the housing facility before the experiment.

2. Apparatus:

- A transparent glass or plastic cylinder (20 cm height x 10 cm diameter).
- Fill the cylinder with water ($23\text{-}25^\circ\text{C}$) to a depth of 15 cm, ensuring the mouse cannot touch the bottom with its tail or paws.
- The water should be changed between subjects.

3. Drug Preparation and Administration:

- Prepare **SB399885** in a suitable vehicle (e.g., 0.9% saline with a small amount of Tween 80 to aid solubility).

- Administer **SB399885** or vehicle intraperitoneally (i.p.) 30-60 minutes before the test. A common effective dose in rats is 10 mg/kg.

4. Experimental Procedure:

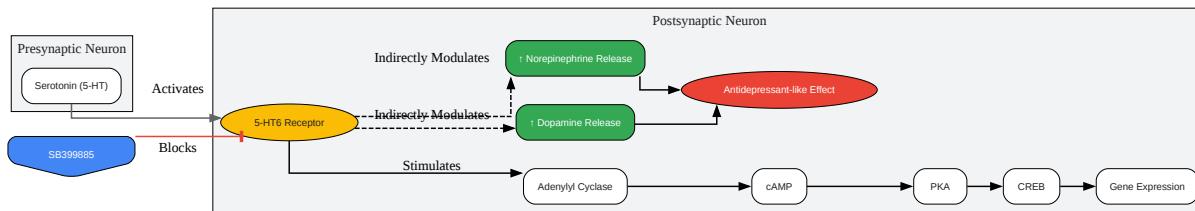
- Gently place each mouse into the cylinder of water.
- The total duration of the test is 6 minutes.
- Record the entire session using a video camera positioned to have a clear side view of the mouse.
- After 6 minutes, remove the mouse from the water, dry it with a towel, and place it in a heated cage for a short period before returning it to its home cage.

5. Data Analysis:

- Score the duration of immobility during the last 4 minutes (from the 2-minute to the 6-minute mark) of the test.
- Immobility is defined as the cessation of struggling and remaining floating motionless in the water, making only small movements necessary to keep its head above water.
- The analysis can be performed by a trained observer blinded to the treatment conditions or using automated video tracking software.
- Statistical analysis is typically performed using a t-test or one-way ANOVA, followed by post-hoc tests to compare treatment groups.

Mandatory Visualizations

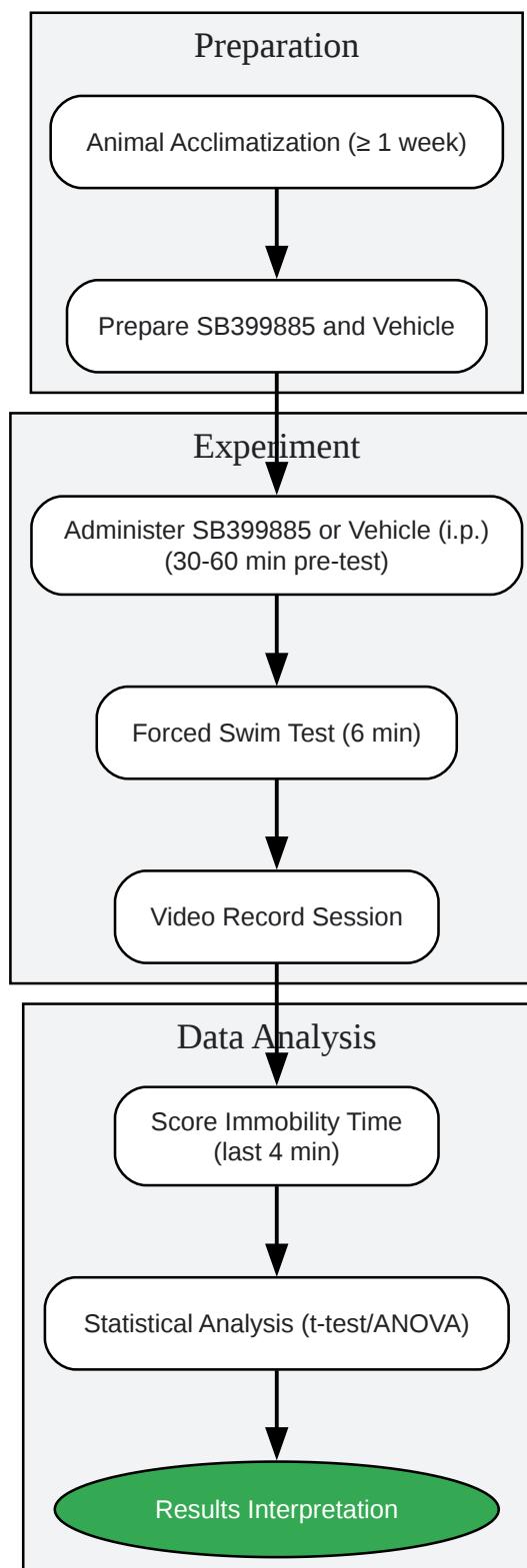
Signaling Pathways



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Caption: Mechanism of action of **SB399885**.

Experimental Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols: Forced Swim Test Using SB399885 in Mice]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1237598#forced-swim-test-protocol-using-sb399885-in-mice>

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